

CAS number and safety data for 2,3-Dimethylmaleimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylmaleimide

Cat. No.: B091841

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An In-depth Technical Guide to **2,3-Dimethylmaleimide** for Researchers and Drug Development Professionals

Introduction

2,3-Dimethylmaleimide is a derivative of maleimide, a five-membered unsaturated imide ring. [1] The presence of methyl groups at the 2 and 3 positions of the ring gives the compound distinct reactivity and stability.[1] This guide provides a comprehensive overview of **2,3-Dimethylmaleimide**, including its chemical properties, safety data, synthesis protocols, and key applications in research and development.

Chemical and Physical Properties

2,3-Dimethylmaleimide is a solid at room temperature with a melting point ranging from 91 to 96 °C.[2] Its chemical reactivity is primarily defined by the electron-deficient nature of the five-membered ring, making the carbon-carbon double bond highly electrophilic and susceptible to nucleophilic attack, particularly Michael addition reactions with thiols.[1] This reactivity is fundamental to its use in bioconjugation.[1]

Table 1: Physical and Chemical Properties of 2,3-Dimethylmaleimide

Property	Value	Reference
CAS Number	17825-86-4	[1][3]
Molecular Formula	C ₆ H ₇ NO ₂	[3]
Molecular Weight	125.13 g/mol	[1][3]
IUPAC Name	3,4-dimethylpyrrole-2,5-dione	[1][3]
Melting Point	91 - 96 °C	[2]
Boiling Point	223 °C @ 760 mmHg	[2]
Appearance	Beige Solid	[2]
InChI Key	ZTWMBHJPUJJME-UHFFFAOYSA-N	[1][3]

Safety Data

2,3-Dimethylmaleimide is classified as harmful if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[4] It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2]

Table 2: GHS Hazard Information for 2,3-Dimethylmaleimide

Hazard Statement	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Skin Corrosion	H314	Causes severe skin burns and eye damage.[4]
Skin Sensitization	H317	May cause an allergic skin reaction.[4]
Serious Eye Damage	H318	Causes serious eye damage.

Precautionary Statements:

- P260: Do not breathe dust.[4]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P310: Immediately call a POISON CENTER or doctor/physician.[4]

Experimental Protocols

Protocol 1: Synthesis of N-Aryl-2,3-Dimethylmaleimides

The primary method for synthesizing N-substituted **2,3-dimethylmaleimides** is the condensation reaction between 2,3-dimethylmaleic anhydride and a primary amine.[1] The reaction with arylamines often proceeds directly to the imide product without the isolation of the intermediate amic acid.[1][5]

Materials:

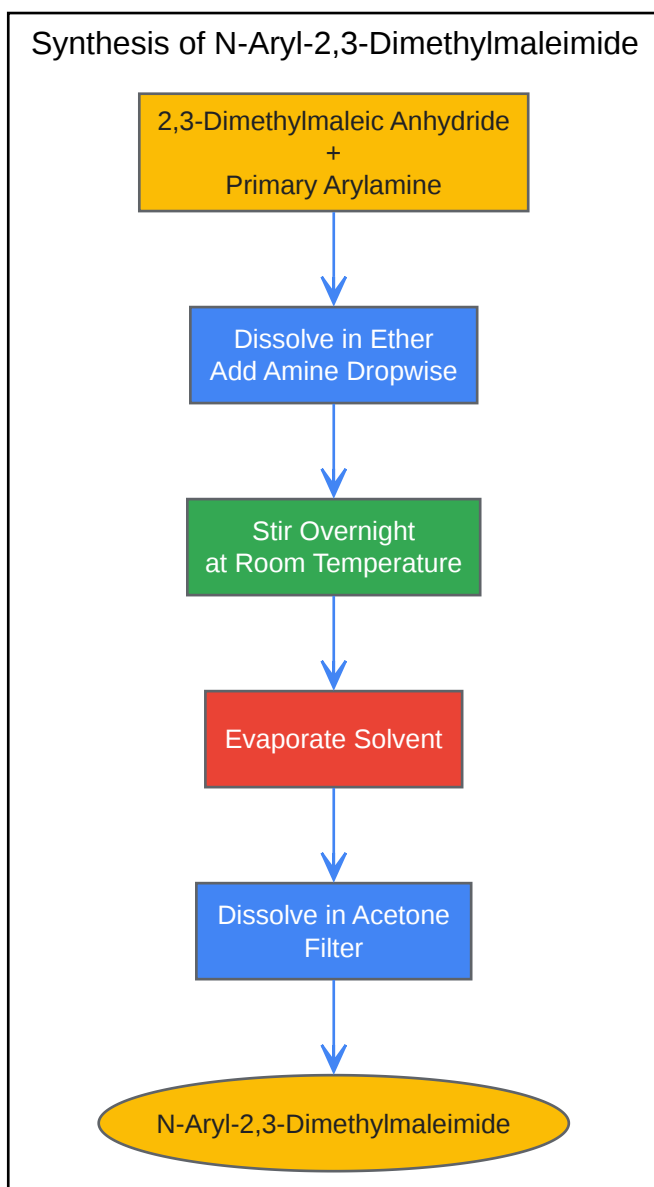
- 2,3-Dimethylmaleic anhydride
- Primary arylamine (e.g., aniline)
- Acetone
- Ether

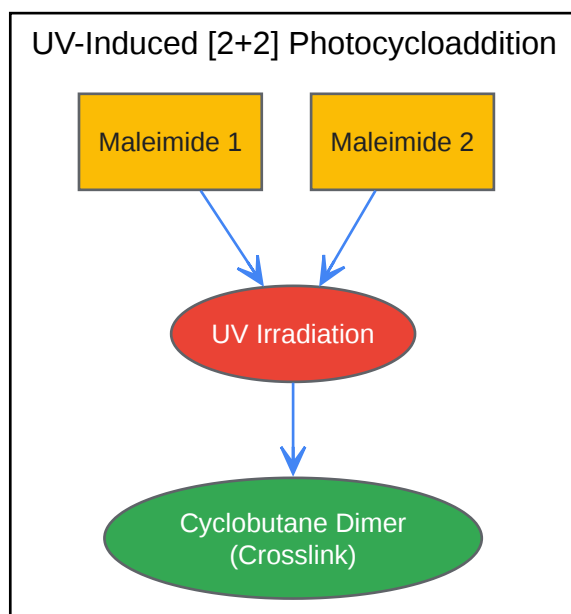
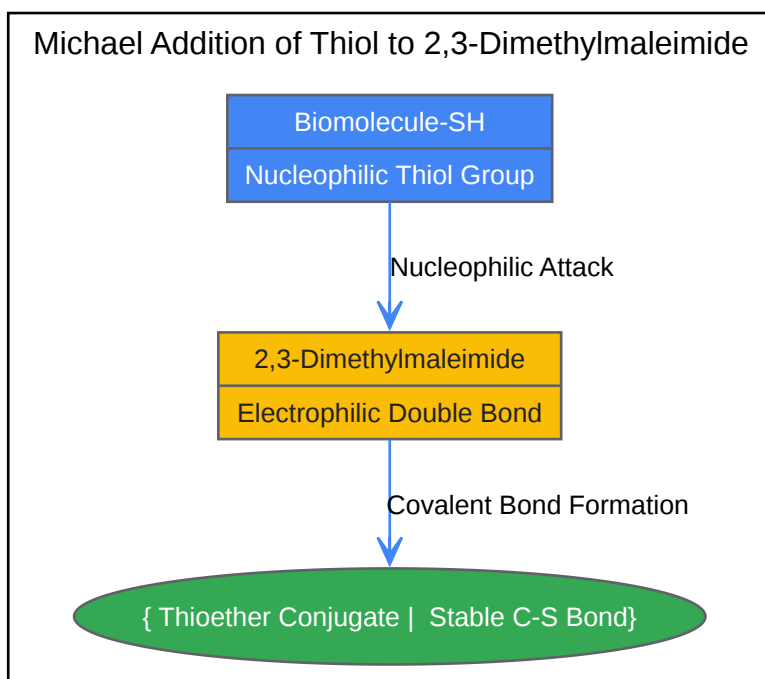
Procedure:

- Dissolve 0.01 mole of 2,3-dimethylmaleic anhydride in 25 mL of ether.
- With stirring and cooling, add 0.01 mole of the primary arylamine dropwise to the solution.

- Allow the reaction mixture to stand overnight at room temperature.
- Evaporate the solvent to dryness.
- Dissolve the residue in 10 mL of acetone and filter the solution.
- The filtrate contains the N-aryl-**2,3-dimethylmaleimide** product. Further purification can be achieved by recrystallization from a suitable solvent.[5]

Diagram of Synthesis Workflow:





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References

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- To cite this document: BenchChem. [CAS number and safety data for 2,3-Dimethylmaleimide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091841#cas-number-and-safety-data-for-2-3-dimethylmaleimide]

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